

5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride solubility data

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Compound of Interest

Compound Name: 5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride

CAS No.: 205113-77-5

Cat. No.: B1586421

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An In-depth Technical Guide to the Solubility of 5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride

This guide provides a comprehensive analysis of the solubility characteristics of **5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride**, a key intermediate in synthetic chemistry. Designed for researchers, scientists, and professionals in drug development, this document moves beyond simple data points to explain the underlying chemical principles governing its solubility. We will explore its behavior in various solvent systems, provide actionable protocols for experimental determination, and discuss the critical factors that influence its dissolution and stability.

Compound Overview and Physicochemical Properties

5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride (CAS No. 205113-77-5) is a bifunctional molecule featuring a stable pyrazole-phenyl heterocyclic core and a highly reactive acyl chloride group.^{[1][2]} This structure makes it a valuable building block for introducing the 5-

methyl-1-phenylpyrazole moiety into larger molecules, a common scaffold in the development of pharmaceuticals and agrochemicals.[3]

Understanding its solubility begins with its fundamental properties, which dictate its interaction with different solvents.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ ClN ₂ O	[4]
Molecular Weight	220.66 g/mol	[4]
Appearance	White to light yellow crystalline powder or solid	[5][6]
Melting Point	Approximately 143-148 °C	[6][7]

The molecule's structure, combining aromatic and heterocyclic rings, suggests a significant non-polar character. However, the presence of nitrogen and oxygen atoms, along with the highly polar and reactive carbonyl chloride group, introduces complexity to its solubility profile.

The Duality of Solubility: Dissolution vs. Reaction

The core principle governing solubility is "like dissolves like," where substances with similar polarities tend to be miscible.[8][9] For **5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride**, this principle must be considered alongside the high reactivity of the acyl chloride functional group.

Solubility in Aprotic Solvents

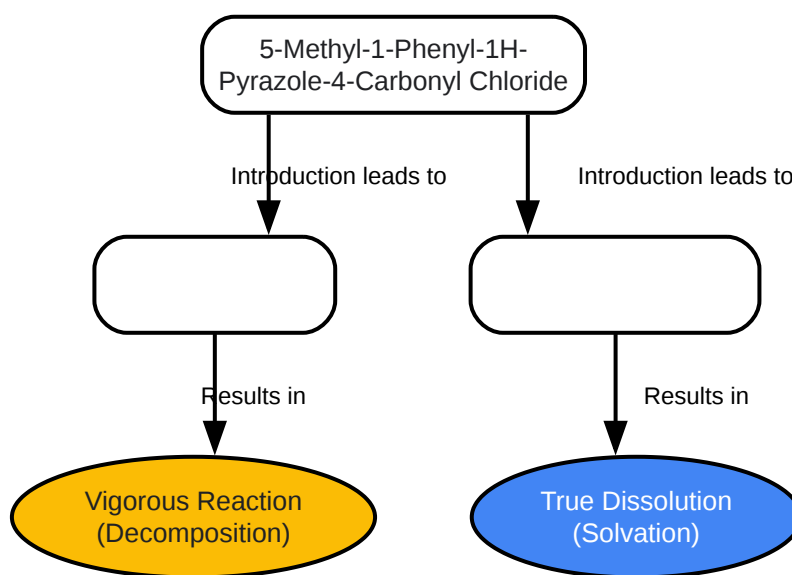
The compound's relatively non-polar backbone, consisting of a phenyl group and a substituted pyrazole ring, dictates its favorable solubility in a range of common aprotic organic solvents. These solvents can effectively solvate the molecule without inducing chemical decomposition.

Reactivity in Protic Solvents

A critical distinction must be made for protic solvents like water, alcohols, and primary/secondary amines. Acyl chlorides do not simply dissolve in these media; they undergo a vigorous, often violent, nucleophilic acyl substitution reaction.[10][11] The presence of a labile

hydrogen on an electronegative atom (like the hydrogen in water's H-O-H) leads to the substitution of the chloride, forming the corresponding carboxylic acid and hydrogen chloride (HCl) gas.[12]

Therefore, it is chemically inaccurate to speak of an aqueous "solution" of this compound. Instead, it is a reactive decomposition. This reactivity is a cornerstone of its utility in synthesis but necessitates careful handling and solvent selection.



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Caption: Interaction of the compound with protic vs. aprotic solvents.

Predicted Solubility Profile

While precise quantitative data (e.g., in g/100 mL) is not widely published for this specific reagent, an expert-informed solubility profile can be constructed based on its chemical class and structure.

Solvent Class	Example Solvents	Predicted Solubility	Rationale / Remarks
Polar Aprotic	Dichloromethane (DCM), Chloroform, Tetrahydrofuran (THF), Acetone, Ethyl Acetate	High	These solvents effectively solvate the molecule without a reactive proton source. DCM and Chloroform are often used as reaction solvents for this class of compound.
Non-Polar Aprotic	Toluene, Hexane, Diethyl Ether	Moderate to Good	The aromatic and alkyl groups of the compound allow for favorable interactions. Solubility may be lower in highly aliphatic solvents like hexane compared to aromatic ones like toluene.
Highly Polar Aprotic	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	High	While soluble, caution is advised. Trace water in these hygroscopic solvents can cause slow degradation. DMF can participate in Vilsmeier-Haack type side reactions under certain conditions.
Polar Protic	Water, Methanol, Ethanol	Reactive	Does not dissolve. Reacts violently with water and readily with alcohols to form the

corresponding
carboxylic acid or
ester, respectively,
along with HCl.[10]
[11][12]

Experimental Protocol: Gravimetric Solubility Determination (Shake-Flask Method)

To obtain quantitative solubility data in a non-reactive solvent, the isothermal shake-flask method is a reliable and self-validating standard. The following protocol outlines the procedure for determining the solubility in a solvent like Dichloromethane (DCM) at a controlled temperature.

Causality Behind Choices:

- Inert Atmosphere (Nitrogen/Argon): Essential to prevent the ingress of atmospheric moisture, which would react with the acyl chloride and artificially inflate the measured solubility of the parent compound by converting it to the more polar carboxylic acid.
- 24-Hour Equilibration: Ensures that the system reaches a true thermodynamic equilibrium between the dissolved and undissolved solute.
- Temperature Control: Solubility is temperature-dependent; maintaining a constant temperature is crucial for reproducible results.

Safety Precautions

- Work in a Fume Hood: **5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride** is corrosive and reacts with moisture to release acrid HCl gas.[10]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Handling: Use glass or PTFE-lined spatulas. Avoid contact with skin and eyes.

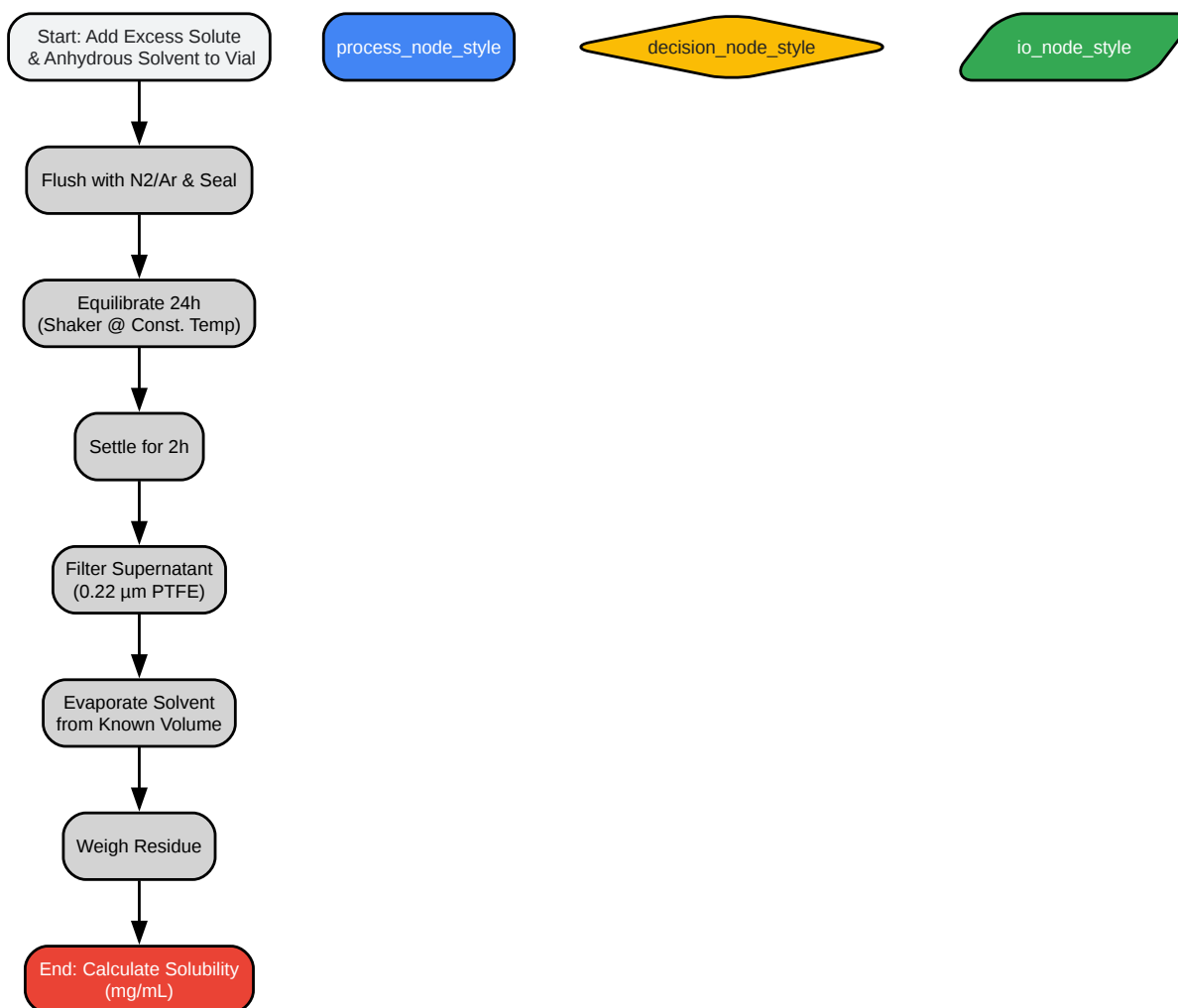
Materials and Reagents

- **5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride** (high purity)
- Anhydrous Dichloromethane (DCM)
- Scintillation vials or flasks with PTFE-lined caps
- Orbital shaker with temperature control
- Syringes and 0.22 μm PTFE syringe filters
- Pre-weighed glass vials for evaporation
- Analytical balance (readable to 0.1 mg)
- Nitrogen or Argon gas supply

Step-by-Step Methodology

- **Preparation:** Place an excess amount of the compound (e.g., ~100 mg) into a clean, dry scintillation vial. The key is to ensure solid remains after equilibration.
- **Solvent Addition:** Add a precise volume of anhydrous DCM (e.g., 5.0 mL) to the vial.
- **Inerting:** Briefly flush the headspace of the vial with nitrogen or argon gas before immediately sealing it with the PTFE-lined cap.
- **Equilibration:** Place the vial in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C). Agitate at a moderate speed for 24 hours.
- **Settling:** After 24 hours, remove the vial and allow it to stand undisturbed for at least 2 hours in the same temperature-controlled environment to allow undissolved solids to settle.
- **Sampling:** Carefully draw a known volume of the supernatant (e.g., 1.0 mL) into a syringe, ensuring no solid particles are disturbed.
- **Filtration:** Attach a 0.22 μm PTFE syringe filter and dispense the clear, saturated solution into a pre-weighed, dry glass vial. The filter removes any suspended microcrystals.

- **Evaporation:** Place the vial in the fume hood and allow the DCM to evaporate completely. A gentle stream of nitrogen can accelerate this process. Avoid heating to prevent decomposition.
- **Quantification:** Once the vial is at constant weight, re-weigh it on the analytical balance. The mass difference is the amount of solute dissolved in the sampled volume.
- **Calculation:** Calculate the solubility using the formula: $\text{Solubility (mg/mL)} = (\text{Mass of residue in mg}) / (\text{Volume of supernatant sampled in mL})$



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Caption: Workflow for the Shake-Flask solubility determination method.

Conclusion: A Profile of Reactive Solubility

The solubility of **5-Methyl-1-Phenyl-1H-Pyrazole-4-Carbonyl Chloride** is best described as a profile of high solubility in common aprotic organic solvents and high reactivity in protic media. This dual nature is fundamental to its application in organic synthesis, where it can be readily dissolved in an inert solvent before being reacted with a protic nucleophile. For researchers and development professionals, recognizing that interaction with water or alcohols is a chemical transformation, not a physical dissolution, is paramount for successful and safe experimentation. The protocols and principles outlined in this guide provide a framework for accurately quantifying its solubility and leveraging its properties effectively.

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